

An In-depth Technical Guide to the Chemical Properties of Acid Blue 260

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties of **Acid Blue 260**, an acid dye belonging to the anthraquinone class. The information is curated for researchers, scientists, and professionals in drug development who may utilize this dye in various applications, including as a staining agent or a model compound in adsorption and degradation studies.

Chemical Identity and Molecular Structure

Acid Blue 260 is a synthetic anionic dye characterized by its vibrant blue color. It is primarily used in the textile industry for dyeing protein fibers such as wool, silk, and nylon, as well as for coloring leather.[1] The fundamental characteristics of **Acid Blue 260** are summarized in the table below.



Identifier	Value
C.I. Name	Acid Blue 260
CAS Number	62168-86-9
Molecular Formula	C26H23CIN3NaO6S
Molecular Weight	563.99 g/mol
IUPAC Name	sodium;1-amino-4-[[3-(benzoylamino)methyl-2,4,6-trimethylphenyl]amino]-9,10-dioxoanthracene-2-sulfonate
Appearance	Blue Powder
Molecular Structure Class	Anthraquinone

A definitive IUPAC name for **Acid Blue 260** is not consistently reported across all sources; the name provided is based on the most detailed chemical structure information available. There are some discrepancies in the literature regarding the molecular formula and weight, with some sources citing C₃₁H₂₆N₃NaO₆S and 591.61 g/mol respectively.[2] However, the formula C₂₆H₂₃ClN₃NaO₆S with a molecular weight of 563.99 g/mol is more frequently cited by chemical suppliers.[3][4]

Physicochemical Properties Solubility

Acid Blue 260 is a water-soluble dye.[5] The solubility is influenced by temperature and the presence of other substances. The solubility of acid dyes, in general, is dependent on the number of sulfonic acid groups and the molecular weight; a higher number of sulfonic acid groups and lower molecular weight typically lead to higher solubility.[6] The addition of electrolytes, such as sodium sulfate, can decrease the solubility of acid dyes in water.[6]

Solvent	Solubility	Temperature
Water	70 g/L	90 °C



This table presents the available quantitative data on the solubility of Acid Blue 260.

Spectroscopic Properties

As an anthraquinone dye, **Acid Blue 260** exhibits characteristic absorption in the visible region of the electromagnetic spectrum, which is responsible for its blue color. While a specific, experimentally determined UV-Vis absorption spectrum for **Acid Blue 260** is not readily available in the public domain, anthraquinone dyes typically display a strong absorption band in the 550-650 nm range. For example, other blue acid dyes of the anthraquinone class show maximum absorbance (λ max) in this region. The exact λ max is influenced by the solvent and the specific auxochromes present on the anthraquinone core.

Stability

Acid Blue 260 is generally stable under normal storage conditions. However, its stability can be affected by factors such as pH, temperature, and exposure to strong oxidizing or reducing agents. Anthraquinone dyes can be susceptible to degradation under extreme pH and high temperatures. For instance, some anthraquinones show increased degradation at basic pH values.[3] The stability of the dye is a critical factor in its application and in studies involving its removal from effluents.

Tinctorial and Fastness Properties

The performance of a dye is largely determined by its fastness properties, which describe its resistance to various environmental factors. The following table summarizes the reported fastness properties of **Acid Blue 260** on wool, rated on a standard gray scale where a higher number indicates better fastness.



Property	Rating
Light Fastness	6
Soaping (Fading)	2
Soaping (Staining)	2-3
Perspiration Fastness (Fading)	4-5
Perspiration Fastness (Staining)	4-5
Oxygen Bleaching	4-5
Fastness to Seawater	4-5

Experimental ProtocolsDetermination of Solubility

A precise determination of solubility is crucial for various applications. The following is a general experimental protocol for determining the solubility of an acid dye like **Acid Blue 260** in a given solvent.

Objective: To determine the equilibrium solubility of **Acid Blue 260** in a specified solvent at a constant temperature.

Materials:

- Acid Blue 260
- Solvent of interest (e.g., deionized water, ethanol)
- Thermostatically controlled shaker bath
- Centrifuge
- Syringe filters (0.45 μm, chemically compatible with the solvent)
- · Volumetric flasks and pipettes



UV-Vis spectrophotometer

Procedure:

- Prepare a series of supersaturated solutions of Acid Blue 260 in the chosen solvent in sealed containers.
- Place the containers in a thermostatically controlled shaker bath set to the desired temperature.
- Agitate the solutions for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, allow the solutions to stand undisturbed in the shaker bath for a few hours to allow the excess solid to settle.
- Carefully withdraw a known volume of the supernatant using a pre-heated or pre-cooled pipette to match the equilibration temperature.
- Immediately filter the withdrawn supernatant through a syringe filter to remove any undissolved particles.
- Dilute the clear filtrate to a concentration that falls within the linear range of a previously established calibration curve.
- Measure the absorbance of the diluted solution using a UV-Vis spectrophotometer at the λmax of Acid Blue 260.
- Calculate the concentration of the dye in the filtrate using the calibration curve.
- The solubility is then reported in g/L or mol/L.

Determination of Colorfastness to Perspiration (ISO 105-E04)

This protocol outlines the standardized method for assessing the resistance of the color of textiles to the action of human perspiration.



Objective: To determine the colorfastness of a textile dyed with **Acid Blue 260** to acidic and alkaline perspiration.

Materials:

- Dyed textile specimen (e.g., wool fabric dyed with Acid Blue 260)
- Multifiber test fabric (containing strips of different common fibers)
- Acidic perspiration solution (as per ISO 105-E04 standard)
- Alkaline perspiration solution (as per ISO 105-E04 standard)
- Perspirometer or equivalent device for applying pressure
- Oven capable of maintaining a temperature of 37 ± 2 °C
- · Gray scale for assessing color change and staining

Procedure:

- Prepare a composite specimen by placing the dyed textile between two pieces of the multifiber test fabric and sewing them together.
- Thoroughly wet one composite specimen in the acidic perspiration solution and another in the alkaline perspiration solution at a liquor-to-specimen ratio of 50:1 for 30 minutes.
- Remove the specimens and pass them between two glass rods to remove excess solution.
- Place each composite specimen between two glass or acrylic plates in the perspirometer.
- Apply a pressure of 12.5 kPa to the specimens.
- Place the perspirometer in the oven at 37 ± 2 °C for 4 hours.
- After 4 hours, remove the specimens from the perspirometer and separate the dyed textile from the multifiber fabrics.
- Dry the specimens in air at a temperature not exceeding 60 °C.



 Assess the change in color of the dyed specimen and the degree of staining on each type of fiber in the multifiber fabric using the gray scales under standardized lighting conditions.

Synthesis and Purification Synthesis Workflow

The synthesis of **Acid Blue 260** typically involves a multi-step process, as outlined in patent literature. A generalized workflow for its preparation is depicted below. This process involves the condensation of bromamine acid with a substituted aniline, followed by sulfonation and purification steps.



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Caption: A generalized workflow for the synthesis of Acid Blue 260.

Purification Methods

The crude product from the synthesis of acid dyes often contains impurities such as unreacted starting materials, by-products, and inorganic salts. Purification is essential to achieve the desired color strength, brightness, and fastness properties. Common purification techniques for acid dyes include:

• Salting out: The dye is precipitated from the reaction mixture by the addition of a salt, such as sodium chloride or sodium sulfate. This process can be repeated to improve purity.

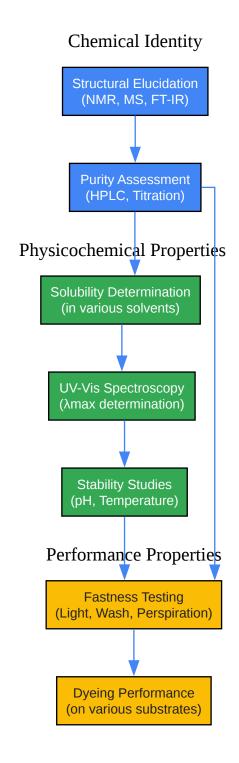


- Acid/Base Precipitation: The solubility of acid dyes is pH-dependent. By adjusting the pH of
 the solution, the dye can be precipitated, leaving some impurities in the solution. The
 precipitate is then collected by filtration and can be redissolved and reprecipitated.
- Recrystallization: The crude dye can be dissolved in a suitable solvent at an elevated temperature and then allowed to cool slowly, causing the purified dye to crystallize.
- Chromatography: For obtaining high-purity dye for analytical or research purposes, column chromatography using adsorbents like silica gel or alumina can be employed.[7]

Logical Workflow for Property Analysis

The comprehensive analysis of the chemical properties of a dye like **Acid Blue 260** follows a logical progression of experiments. This workflow ensures that fundamental characteristics are determined first, followed by more specific performance-related properties.





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Caption: A logical workflow for the analysis of **Acid Blue 260** properties.

Safety and Handling



Acid Blue 260 should be handled in accordance with its Safety Data Sheet (SDS). It is typically supplied as a powder that can cause eye, skin, and respiratory tract irritation. Ingestion may be harmful. Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a dust mask, should be worn when handling the powder. It should be stored in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents.

This technical guide serves as a foundational resource for understanding the key chemical properties of **Acid Blue 260**. For specific applications, it is recommended to perform detailed experimental evaluations to confirm these properties under the intended conditions of use.

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